

5,5-Dimethyl-3-hexanone: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 5,5-Dimethyl-3-hexanone

Cat. No.: B15492113

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the material safety data for **5,5-Dimethyl-3-hexanone**, tailored for researchers, scientists, and professionals in drug development. This document summarizes key quantitative data, outlines experimental protocols for safety and hazard assessment, and visualizes important safety information.

Core Data Presentation

The following tables provide a structured summary of the known physical, chemical, and safety data for **5,5-Dimethyl-3-hexanone**.

Table 1: Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C ₈ H ₁₆ O	PubChem[1]
Molecular Weight	128.21 g/mol	PubChem[1]
Boiling Point	175 °C / 347 °F	Fisher Scientific[2]
Flash Point	59 °C / 138.2 °F	Fisher Scientific[2]
Specific Gravity	0.91 g/cm ³	Fisher Scientific[2]
Vapor Pressure	Data not available	
Autoignition Temperature	Data not available	
Upper Explosion Limit	Data not available	
Lower Explosion Limit	Data not available	

Table 2: GHS Hazard Classification

Hazard Class	GHS Code	Description	Source
Flammable liquids	H226	Flammable liquid and vapor	PubChem[1]
Skin corrosion/irritation	H315	Causes skin irritation	PubChem[1]
Serious eye damage/eye irritation	H319	Causes serious eye irritation	PubChem[1]
Specific target organ toxicity — single exposure	H335	May cause respiratory irritation	PubChem[1]

Experimental Protocols

Detailed experimental protocols for **5,5-Dimethyl-3-hexanone** are not readily available in the public domain. However, standardized OECD guidelines are followed for assessing the toxicity

of chemical substances. The following sections outline the general methodologies for key toxicological endpoints.

Acute Dermal Irritation/Corrosion (Following OECD Guideline 404)

The potential of **5,5-Dimethyl-3-hexanone** to cause skin irritation is typically assessed using the following protocol:

- **Test System:** The albino rabbit is the recommended species for this test.
- **Preparation of the Animal:** Approximately 24 hours before the test, the fur on the dorsal area of the trunk of the test animals is clipped.
- **Application of the Test Substance:** A small amount (0.5 mL for liquids or 0.5 g for solids) of the test substance is applied to a small area (approximately 6 cm²) of the clipped skin and covered with a gauze patch and non-irritating tape.
- **Exposure Duration:** The test substance is typically left in contact with the skin for 4 hours.
- **Observation:** After the exposure period, the patch is removed, and the skin is wiped to remove any residual test substance. The skin is then examined for signs of erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal.
- **Scoring:** The severity of the skin reactions is scored according to a standardized grading system.

Acute Inhalation Toxicity (Following OECD Guideline 403)

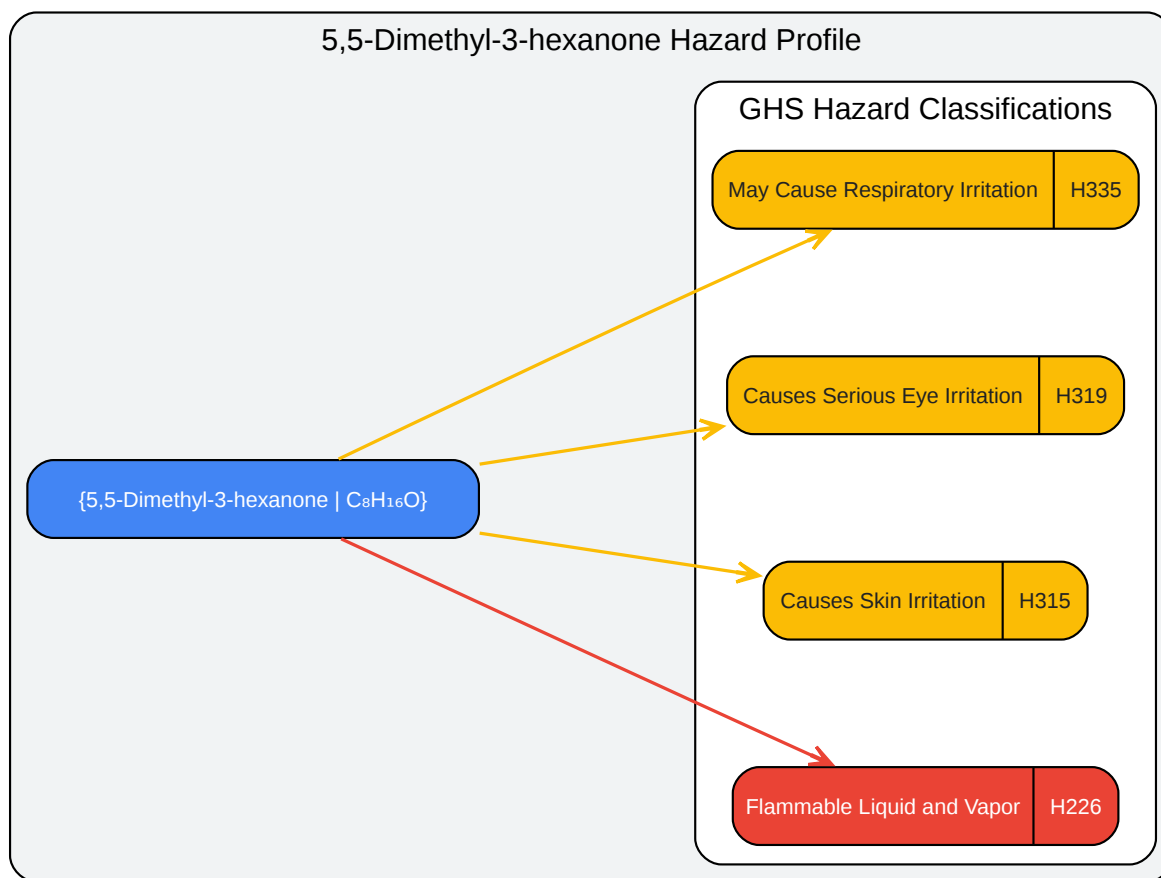
To determine the potential for toxicity upon inhalation, a study following OECD Guideline 403 would be conducted^{[1][2][3][4][5]}:

- **Test System:** The rat is the preferred species for this test.
- **Exposure Method:** The animals are exposed to the test substance as a vapor in a whole-body or nose-only inhalation chamber.

- **Concentration and Duration:** A limit test may be performed at a concentration of 20 mg/L for vapors, or a series of concentrations may be tested for a fixed duration, typically 4 hours[6].
- **Observations:** Animals are observed for signs of toxicity during and after exposure for a period of 14 days. Observations include changes in skin and fur, eyes, and mucous membranes, as well as respiratory, circulatory, autonomic and central nervous system, and somatomotor activity and behavior pattern.
- **Data Collection:** Mortality, body weight changes, and any signs of toxicity are recorded. At the end of the observation period, all animals are subjected to a gross necropsy.

Mandatory Visualization

The following diagram illustrates the key hazard classifications for **5,5-Dimethyl-3-hexanone**, providing a clear visual representation of its primary safety concerns.



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Caption: Hazard profile of **5,5-Dimethyl-3-hexanone**.

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